

Application Notes and Protocols: Gepotidacin Hydrochloride Time-Kill Curve Assay

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Compound of Interest

Compound Name: *Gepotidacin hydrochloride*

CAS No.: 1075235-46-9

Cat. No.: B12772602

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Introduction

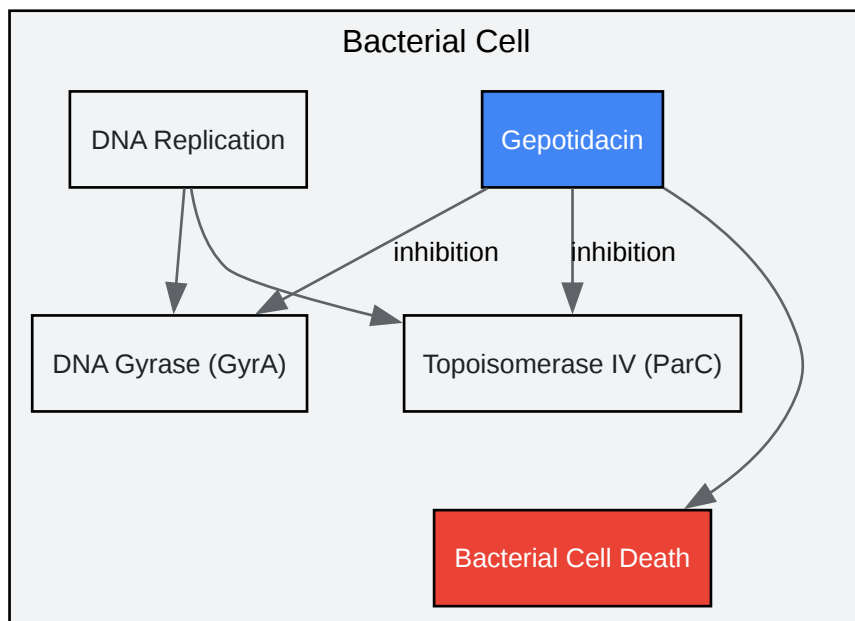
Gepotidacin is a first-in-class triazaacenaphthylene antibiotic with a novel mechanism of action that involves the inhibition of bacterial DNA replication.[1][2] It uniquely and selectively binds to and inhibits two essential bacterial enzymes: DNA gyrase and topoisomerase IV.[3][4] This dual-targeting mechanism confers activity against a broad spectrum of pathogens, including strains resistant to other antibiotics like fluoroquinolones.[2][3][5] Time-kill curve assays are crucial in vitro pharmacodynamic studies that provide insights into the bactericidal or bacteriostatic activity of an antimicrobial agent over time. This document provides a detailed methodology for performing a time-kill curve assay for **gepotidacin hydrochloride**.

Mechanism of Action

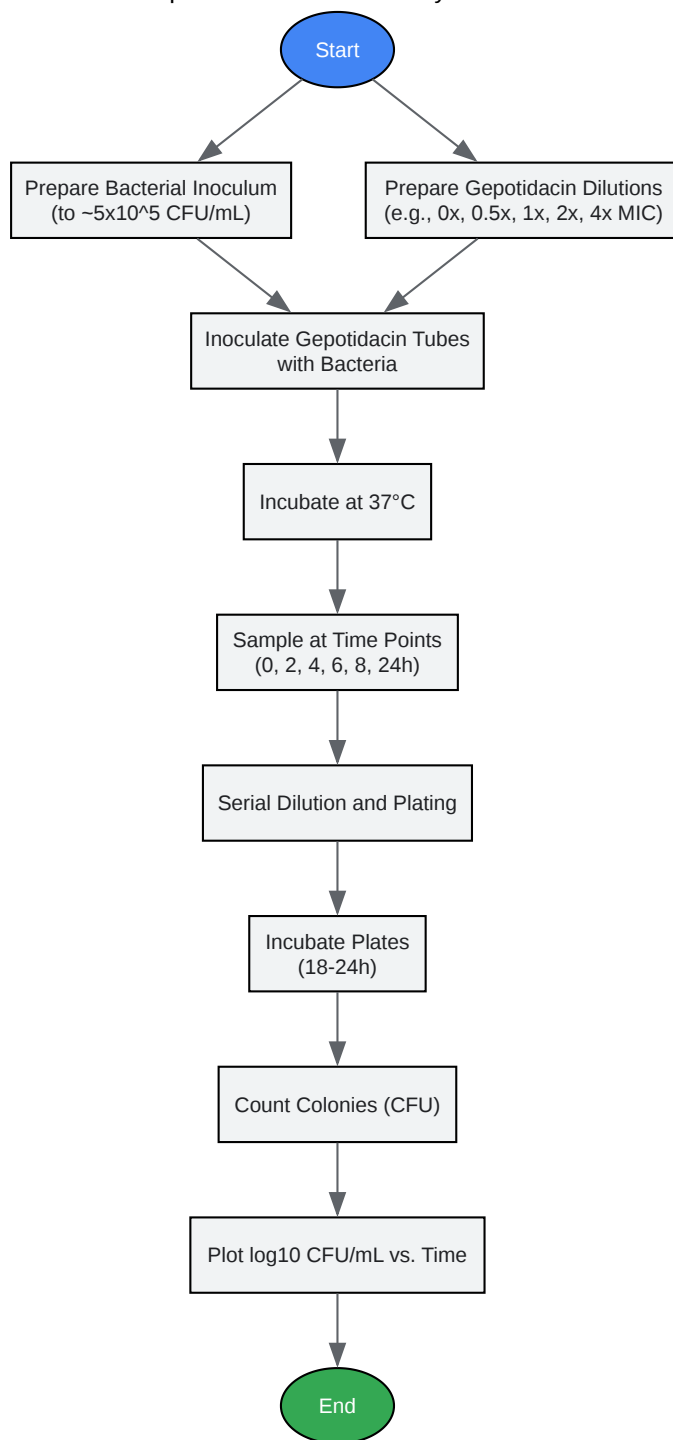
Gepotidacin's novel mechanism of action provides well-balanced inhibition of both DNA gyrase and topoisomerase IV, which are essential for bacterial DNA replication.[6] This is distinct from

fluoroquinolones, which also target these enzymes but at different binding sites.[3] By inhibiting both enzymes, gepotidacin disrupts the management of DNA topology during replication, transcription, and cell division, ultimately leading to bacterial cell death.[4] This dual inhibition is also thought to lower the potential for the development of resistance.[4] Studies have shown that gepotidacin induces high levels of single-stranded DNA breaks mediated by gyrase, but not double-stranded breaks, a key difference from the action of fluoroquinolones.[3]

Gepotidacin Mechanism of Action



Gepotidacin Time-Kill Assay Workflow

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